

Application Notes and Protocols: Design and Application of Sb-Be Neutron Sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony-124

Cat. No.: B086526

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Audience: Researchers, scientists, and drug development professionals.

Introduction Antimony-Beryllium (Sb-Be) neutron sources are a specific type of photoneutron source that produces nearly monoenergetic neutrons.^[1] They are utilized in various scientific and industrial applications, including nuclear reactor startup, detector calibration, and material analysis.^{[2][3]} The source operates on a two-stage process: first, a stable antimony isotope (¹²³Sb) is activated by thermal neutrons to produce the radioactive isotope ¹²⁴Sb.^[1] Then, high-energy gamma rays emitted during the decay of ¹²⁴Sb induce a (γ ,n) reaction in a surrounding beryllium (⁹Be) target, releasing neutrons.^{[1][3]} These application notes provide a detailed overview of the design, characteristics, applications, and essential protocols for the safe and effective use of Sb-Be neutron sources.

Design and Principle of Operation

An Sb-Be source is a two-component system comprising an antimony core and a beryllium target.^[1] The fundamental principle is the photodisintegration of beryllium by high-energy gamma rays.

1.1. Activation of Antimony The process begins by irradiating natural antimony with a thermal neutron flux, typically within a nuclear reactor.^{[1][2]} The stable isotope ¹²³Sb captures a neutron to become the radioactive isotope ¹²⁴Sb.

- Reaction: $^{123}\text{Sb} + \text{n} \rightarrow ^{124}\text{Sb} + \gamma$

1.2. Photoneutron Production The activated ^{124}Sb nucleus is unstable and decays with a half-life of 60.2 days, emitting beta particles and, crucially, high-energy gamma rays.[1] Gamma rays with energy exceeding the binding energy of a neutron in beryllium (1.66 MeV) can eject a neutron from a ^9Be nucleus.[1]

- Decay: $^{124}\text{Sb} \rightarrow {}^{124}\text{Te} + \beta^- + \gamma$
- Photoneutron Reaction: $\gamma + {}^9\text{Be} \rightarrow {}^8\text{Be} + \text{n} - 1.66 \text{ MeV}$ [1]

The decay of ^{124}Sb produces two primary gamma rays energetic enough for this reaction: 1.691 MeV and 2.091 MeV.[1] This results in a neutron energy spectrum with a dominant peak at approximately 23 keV and a much smaller peak around 378 keV.[1]

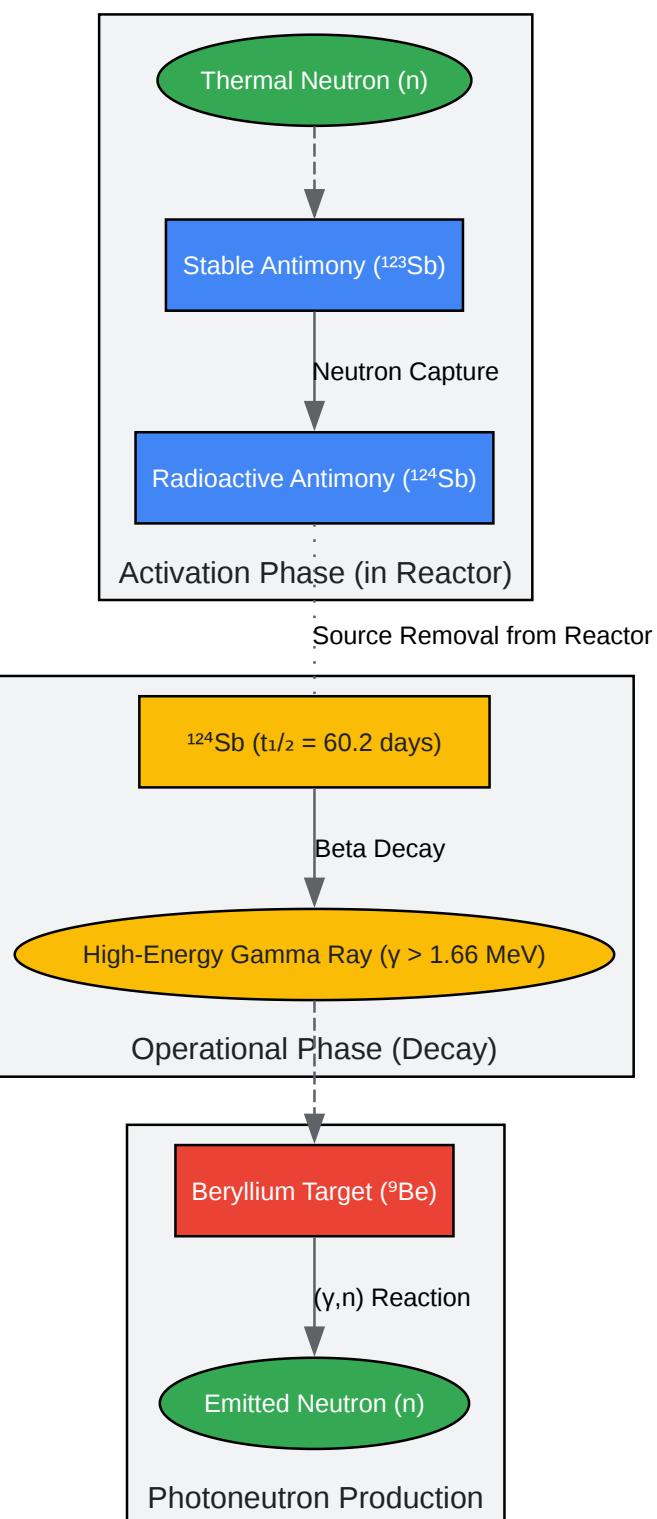


Figure 1: Photoneutron Production Pathway in an Sb-Be Source

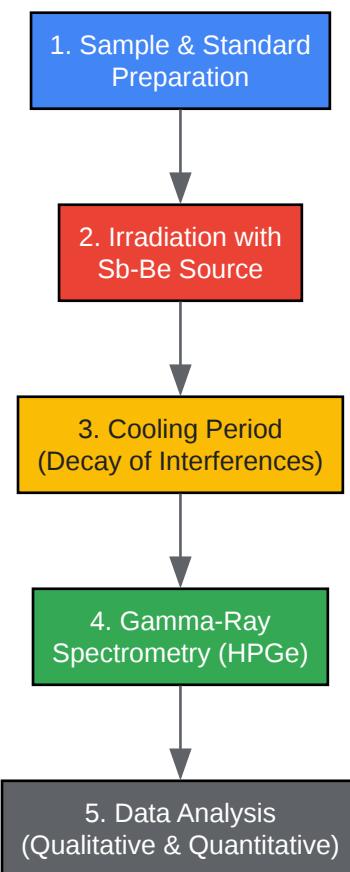


Figure 3: Experimental Workflow for Neutron Activation Analysis (NAA)

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References

- 1. nuclear-power.com [nuclear-power.com]
- 2. osti.gov [osti.gov]
- 3. Startup neutron source - Wikipedia [en.wikipedia.org]
- 4. To cite this document: BenchChem. [Application Notes and Protocols: Design and Application of Sb-Be Neutron Sources]. BenchChem, [2025]. [Online PDF]. Available at:

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